

Application Notes and Protocols for Ro52 (TRIM21) Western Blotting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ro-51

Cat. No.: B15588473

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the detection of the 52 kDa Ro protein (Ro52), also known as Tripartite Motif Containing 21 (TRIM21), by Western blot. Included are recommendations for antibody selection, sample preparation, electrophoresis, and immunodetection, as well as an overview of the key signaling pathways involving Ro52.

Introduction

Ro52/TRIM21 is an E3 ubiquitin ligase that plays a critical role in the innate immune system.[1] [2] It functions as a cytosolic Fc receptor, detecting antibody-opsonized pathogens that have entered the cell and targeting them for proteasomal degradation.[3] Ro52 is also a key regulator of inflammatory signaling pathways, particularly the production of type I interferons (IFNs).[2][4] It mediates the ubiquitination and subsequent degradation of several Interferon Regulatory Factors (IRFs), including IRF3, IRF5, IRF7, and IRF8, thereby acting as a negative regulator to prevent excessive immune responses.[2][4][5][6] Given its central role in immunity and its association with autoimmune diseases like Sjögren's syndrome and Systemic Lupus Erythematosus (SLE), accurate detection and quantification of Ro52 are crucial for research and drug development.[1][7]

Antibody Selection for Ro52/TRIM21 Western Blot

The selection of a specific and sensitive primary antibody is paramount for a successful Western blot. Below is a summary of validated antibodies for Ro52/TRIM21 detection. It is

always recommended to consult the manufacturer's datasheet for the most up-to-date information and validation in your specific sample type.

Catalog Number	Product Name	Host Species	Clonality	Reactivity	Recommended Dilution (WB)
RHD34301	Anti-TRIM21/RO52 Antibody (R1R23)	Rabbit	Monoclonal	Human	1:500 - 1:1000
NBP1-87122	TRIM21/SSA1 Antibody	Rabbit	Polyclonal	Human	Not Specified
sc-25351	52 kDa Ro/SSA (D-12)	Mouse	Monoclonal	Human	1:100 - 1:1000
MBS9516692	RO52 Rabbit Polyclonal Antibody	Rabbit	Polyclonal	Human, Mouse, Rat	Not Specified
sc-21367	52 kDa Ro/SSA (M-20)	Goat	Polyclonal	Mouse	1:200 - 1:2000

Ro52/TRIM21 Signaling Pathway

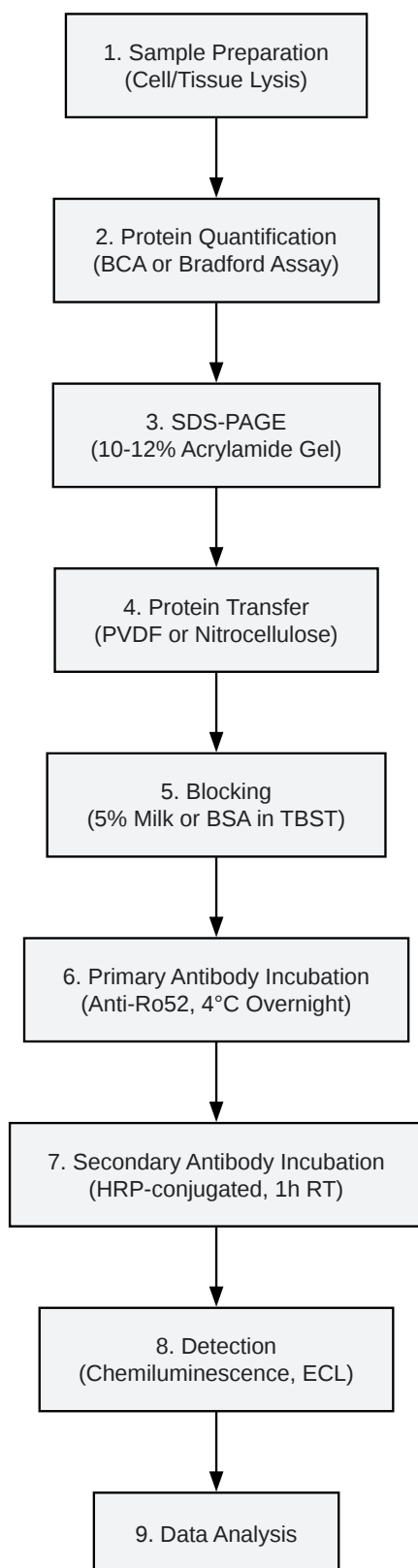
Ro52/TRIM21 is a key regulator in the innate immune response, particularly in the Toll-like receptor (TLR) and Type I Interferon (IFN) signaling pathways. Upon viral recognition by TLRs (e.g., TLR7), a signaling cascade is initiated, leading to the activation of Interferon Regulatory Factors (IRFs). Activated IRFs translocate to the nucleus to induce the expression of Type I IFNs. These IFNs then signal through their receptors (IFNAR) in an autocrine or paracrine manner to induce the expression of hundreds of IFN-stimulated genes (ISGs), including Ro52 itself. Ro52 then acts in a negative feedback loop by targeting IRFs for ubiquitination and proteasomal degradation, thus dampening the IFN response.^{[2][4]}



Ro52/TRIM21 in the TLR and IFN signaling pathways.

Experimental Workflow for Ro52 Western Blot

The following diagram outlines the major steps involved in performing a Western blot for Ro52 detection. Each step is critical for obtaining clear and reproducible results.



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